

# Technical Monograph: 2-Chloro-5-nitrobenzyl Alcohol

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## Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzyl alcohol

CAS No.: 80866-80-4

Cat. No.: B1582037

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High-Purity Scaffold Characterization and Synthetic Utility

## Executive Summary

**2-Chloro-5-nitrobenzyl alcohol** (CAS: 80866-80-4) serves as a critical halogenated nitroaromatic scaffold in the synthesis of heterocycles, kinase inhibitors, and agrochemicals.[1] [2] Its utility stems from its trifunctional nature: an oxidizable/reducible benzylic alcohol, a displaceable ortho-chlorine, and a reducible meta-nitro group.[1]

This guide provides a definitive technical profile of the compound, moving beyond basic physical constants to address synthesis, isotopic mass spectrometry patterns, and validated handling protocols.

## Part 1: Physicochemical Profile & Molecular Weight Analysis

### Core Data Table

| Property                 | Value   |
|--------------------------|---|
| IUPAC Name               | (2-Chloro-5-nitrophenyl)methanol                                |
| CAS Number               | 80866-80-4  |
| Molecular Formula        | C <sub>7</sub> H <sub>6</sub> ClNO <sub>3</sub>                 |
| Average Molecular Weight | 187.58 g/mol  |
| Monoisotopic Mass        | 187.0036 Da   |
| Physical State           | Crystalline solid (White to pale yellow)                        |
| Melting Point            | 76.0 – 80.0 °C  |
| Solubility               | Soluble in DMSO, Methanol, Ethyl Acetate;<br>Insoluble in Water |

## Mass Spectrometry & Isotopic Abundance

For researchers utilizing LC-MS/GC-MS for validation, relying solely on the average molecular weight (187.58 g/mol ) is insufficient due to the chlorine atom.[1]

- The Chlorine Signature: Chlorine exists naturally as two stable isotopes: <sup>35</sup>Cl (75.78%) and <sup>37</sup>Cl (24.22%).[1]
- Spectral Consequence: The mass spectrum will not show a single "parent" peak. Instead, it displays a characteristic 3:1 intensity ratio separated by 2 mass units.[1][3][4][5]
  - M Peak (m/z 187.0): Contains <sup>35</sup>Cl.[1][5]
  - M+2 Peak (m/z 189.0): Contains <sup>37</sup>Cl.[1]

Analyst Note: Absence of this M+2 peak at ~33% intensity of the base peak suggests dechlorination or misidentification of the compound.

## Part 2: Synthesis Protocol (Reduction Route)

The most robust laboratory-scale synthesis involves the chemoselective reduction of 2-chloro-5-nitrobenzaldehyde.[1] This route avoids the harsh conditions required to reduce the

corresponding benzoic acid and preserves the aromatic nitro group.

## Precursor Purity Warning

Commercially available 2-chloro-5-nitrobenzaldehyde is often contaminated with the 2,3-isomer.<sup>[1]</sup>

- Impact: The 2,3-isomer reduces to the corresponding alcohol, which has similar solubility properties, making downstream purification difficult.
- Mitigation: Verify precursor purity via GC-MS prior to reduction.<sup>[1]</sup> If <98%, recrystallize the aldehyde from dilute ethanol or methanol/water mixtures before proceeding.<sup>[1]</sup>

## Validated Reduction Protocol

Reaction: Aldehyde (R-CHO) + NaBH<sub>4</sub> → Alcohol (R-CH<sub>2</sub>OH)<sup>[1]</sup>

Reagents:

- 2-Chloro-5-nitrobenzaldehyde (1.0 eq)<sup>[1]</sup>
- Sodium Borohydride (NaBH<sub>4</sub>) (0.5 – 0.7 eq)<sup>[1]</sup>
- Methanol (Solvent, anhydrous preferred)<sup>[1]</sup>
- Dilute HCl (1N) for quenching<sup>[1]</sup>

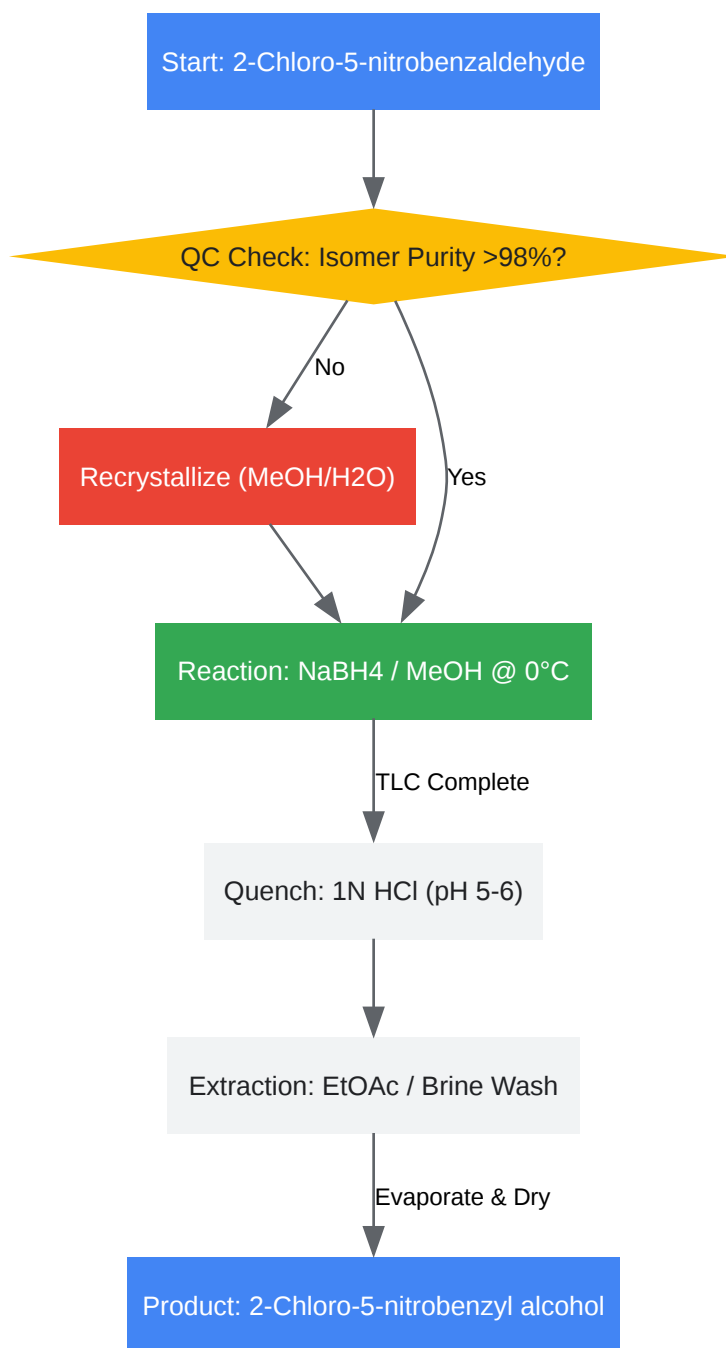
Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of 2-chloro-5-nitrobenzaldehyde in 30 mL of Methanol in a round-bottom flask. Cool to 0°C using an ice bath.<sup>[1]</sup> Reasoning: Cooling suppresses over-reduction and side reactions.
- Addition: Add NaBH<sub>4</sub> (6 mmol) portion-wise over 15 minutes. Caution: Exothermic hydrogen gas evolution.
- Monitoring: Stir at 0°C for 30 minutes, then allow to warm to room temperature (RT). Monitor via TLC (30% EtOAc/Hexane).<sup>[1]</sup> The aldehyde spot (higher R<sub>f</sub>) should disappear; the

alcohol spot (lower R<sub>f</sub>) will appear.[1]

- Quench: Once complete, cool back to 0°C and slowly add 1N HCl until pH ~5-6 to destroy excess hydride.
- Workup: Evaporate methanol under reduced pressure. Resuspend the residue in Ethyl Acetate (50 mL) and wash with Water (2 x 20 mL) and Brine (1 x 20 mL).[1]
- Isolation: Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate.
- Purification: If necessary, recrystallize from Hexane/Ethyl Acetate to yield pale yellow crystals.

## Synthesis Workflow Diagram



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Figure 1: Decision logic and workflow for the synthesis of **2-Chloro-5-nitrobenzyl alcohol**.

## Part 3: Reactivity & Applications

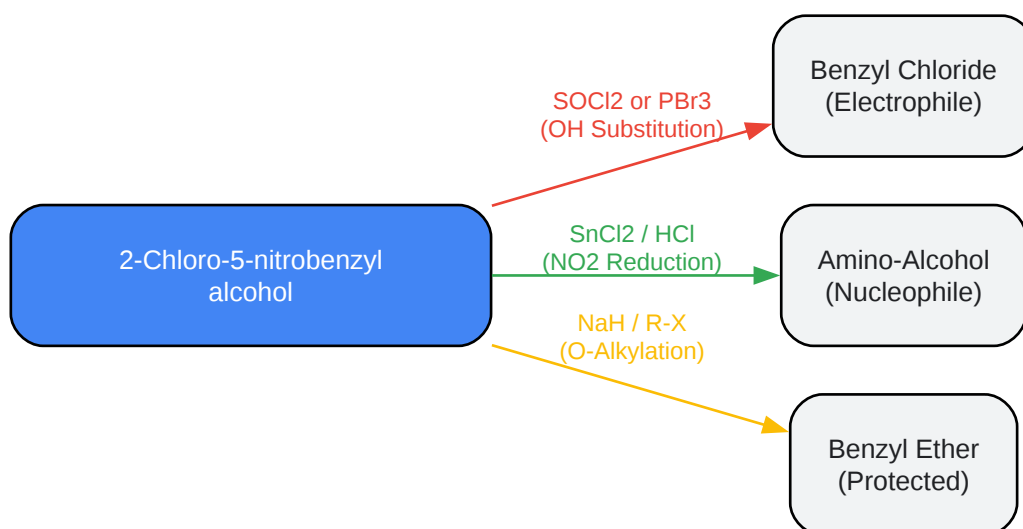
This molecule is a versatile "linchpin" intermediate.<sup>[1]</sup> The alcohol functionality allows for the attachment of the benzyl group to nucleophiles, while the nitro group serves as a masked

aniline for subsequent cyclization.

## Key Transformations

- Chlorination (Appel Reaction or  $\text{SOCl}_2$ ):
  - Conversion to 2-chloro-5-nitrobenzyl chloride.[1]
  - Reagent: Thionyl Chloride ( $\text{SOCl}_2$ ) with catalytic DMF.[1]
  - Utility: Creates a potent electrophile for  $\text{S}_{\text{N}}2$  reactions with amines or thiols.[1]
- Nitro Reduction:
  - Conversion to 2-chloro-5-aminobenzyl alcohol.[1]
  - Reagent:  $\text{SnCl}_2/\text{HCl}$  or  $\text{Fe}/\text{NH}_4\text{Cl}$  (avoid catalytic hydrogenation if de-chlorination is a risk). [1]
  - Utility: Precursor for indoles or quinolines via cyclization.[1]
- Nucleophilic Aromatic Substitution ( $\text{S}_{\text{N}}\text{Ar}$ ):
  - Displacement of the ortho-chlorine.[1]
  - Condition: Requires strong nucleophiles and heat due to the deactivating effect of the benzyl alcohol group (unless oxidized to aldehyde/acid first).

## Reactivity Pathway Diagram[1]



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Figure 2: Primary divergent synthetic pathways for the **2-chloro-5-nitrobenzyl alcohol** scaffold.[1]

## Part 4: Safety & Handling (E-E-A-T)[1]

While standard laboratory safety applies, this compound presents specific hazards due to its nitroaromatic nature.[1]

- GHS Classification:
  - H315: Causes skin irritation.[1][6]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Handling Protocol:
  - Dust Control: The solid powder can be electrostatic. Weigh in a fume hood or use an anti-static gun.[1]
  - Waste Disposal: Nitro-compounds should be segregated from strong bases and reducing agents in waste streams to prevent exothermic decomposition.[1]

- Storage: Store in amber vials. While relatively stable, benzyl alcohols can slowly oxidize to aldehydes upon prolonged exposure to light and air.[1]

## References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 555722, **2-Chloro-5-nitrobenzyl alcohol**. Retrieved from [[Link](#)]
- Chemistry Steps. (2023). Isotopes in Mass Spectrometry (Cl and Br patterns). Retrieved from [[Link](#)]
- Google Patents. (1992).[1] US5149882A: Purification of 2-chloro-5-nitrobenzaldehyde.[1] Retrieved from

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## Sources

- 1. 2-Chloro-5-nitrobenzyl alcohol | C7H6ClNO3 | CID 555722 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 2-Chloro-5-nitrobenzyl Alcohol | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 3. chromatographyonline.com [[chromatographyonline.com](https://chromatographyonline.com)]
- 4. m.youtube.com [[m.youtube.com](https://m.youtube.com)]
- 5. Isotopes in Mass Spectrometry - Chemistry Steps [[chemistrysteps.com](https://chemistrysteps.com)]
- 6. echemi.com [[echemi.com](https://echemi.com)]
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